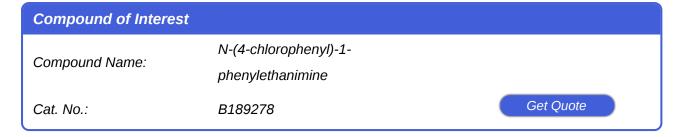


# Literature review on N-(4-chlorophenyl)-1phenylethanimine and its analogs

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An In-depth Technical Guide on **N-(4-chlorophenyl)-1-phenylethanimine** and its Analogs for Researchers, Scientists, and Drug Development Professionals.

## Introduction

**N-(4-chlorophenyl)-1-phenylethanimine** belongs to the imine class of organic compounds, characterized by a carbon-nitrogen double bond. While literature specifically detailing the synthesis and biological activities of **N-(4-chlorophenyl)-1-phenylethanimine** is sparse, a significant body of research exists for its structural analogs. These analogs, sharing the core N-(4-chlorophenyl) moiety or the 1-phenylethanimine framework, have been investigated for a wide range of therapeutic applications, including anticancer, antimicrobial, and central nervous system activities. This review synthesizes the available information on the synthesis, biological evaluation, and structure-activity relationships of these important analogs, providing a comprehensive resource for researchers in medicinal chemistry and drug discovery.

# Synthesis of N-(4-chlorophenyl)-1-phenylethanimine and Analogs

The synthesis of imines, such as **N-(4-chlorophenyl)-1-phenylethanimine**, is typically achieved through the condensation reaction of a primary amine with an aldehyde or a ketone. In the case of the parent compound, this would involve the reaction of 4-chloroaniline with acetophenone.



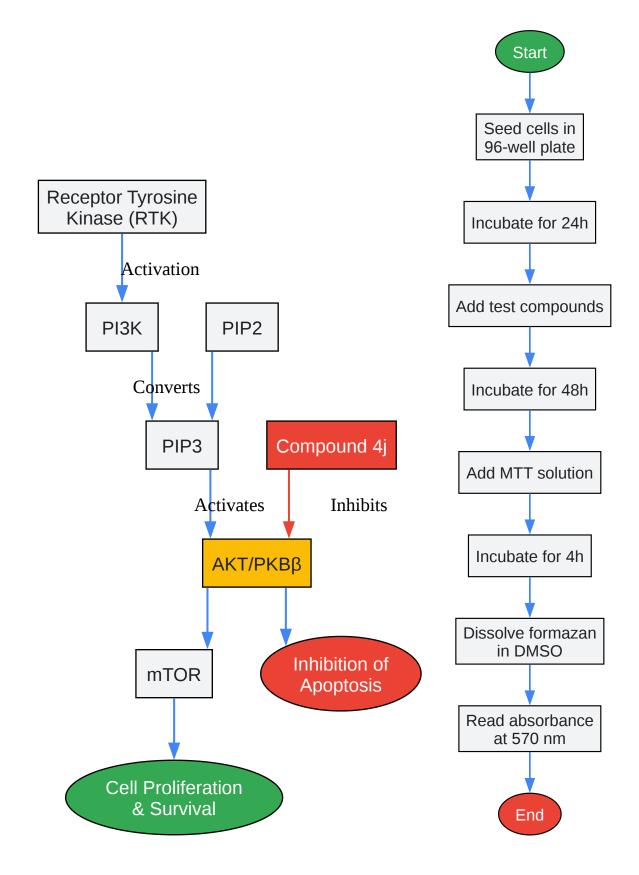




A variety of synthetic methodologies have been employed for the preparation of its analogs. For instance, N-(4-chlorophenyl) substituted pyrano[2,3-c]pyrazoles have been synthesized via a three-component reaction involving an aldehyde, 1-(4-chlorophenyl)-3-methyl-5-pyrazolone, and malononitrile, catalyzed by 1,4-diazabicyclo[2.2.2]octane (DABCO) in ethanol.[1][2] Another approach involves the Leuckart reaction for the synthesis of 2-(substituted phenoxy)-N-(1-phenylethyl)acetamide derivatives.[3]

## **General Synthetic Workflow**





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### References

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